

Eriochrome Cyanine R: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Eriochrome cyanine R indicator*
(C.I. 43820)

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This in-depth guide provides a comprehensive technical overview of Eriochrome Cyanine R (ECR), a versatile triarylmethane dye with significant applications in analytical chemistry and histology. This document is intended for researchers, scientists, and drug development professionals, offering field-proven insights into its properties as a pH indicator and a complexometric reagent.

Introduction: The Multifaceted Nature of Eriochrome Cyanine R

Eriochrome Cyanine R, also known as Solochrome Cyanine R or Mordant Blue 3, is a water-soluble anionic dye with the chemical formula $C_{23}H_{15}Na_3O_9S$.^[1] Its molecular structure, characterized by three aromatic rings linked to a central carbon atom, is the basis for its rich and varied chromogenic properties. While extensively used as a synthetic substitute for hematoxylin in histological staining, its utility as a sensitive pH indicator and a chelating agent for metal ion determination is of paramount interest in analytical sciences.^{[1][2][3]}

This guide will delve into the core functionalities of Eriochrome Cyanine R, focusing on its application as a pH indicator. We will explore the intricate relationship between its molecular

structure, the pH of the surrounding medium, and the resulting color changes. Furthermore, this document will provide practical, step-by-step protocols for the preparation and application of ECR as a reliable indicator in laboratory settings.

pH Indicator Properties of Eriochrome Cyanine R

The efficacy of Eriochrome Cyanine R as a pH indicator stems from its ability to exist in different colored forms depending on the hydrogen ion concentration of the solution. This phenomenon is a direct consequence of the protonation and deprotonation of the various functional groups within the dye's molecule.

Visual Transition Intervals and Color Changes

Eriochrome Cyanine R exhibits a series of distinct color changes across a broad pH range. While it is most recognized for its sharp transition in the alkaline range, it also displays color variations in acidic and neutral conditions. The following table summarizes the observed colors at different pH values.

pH Range	Color of Solution
< 1.0	Reddish-Orange
1.0 - 3.0	Orange
3.0 - 5.0	Yellowish-Orange
5.0 - 9.0	Yellow
9.0 - 11.0	Greenish-Yellow
11.0 - 12.0	Blue
> 12.0	Bluish-Violet

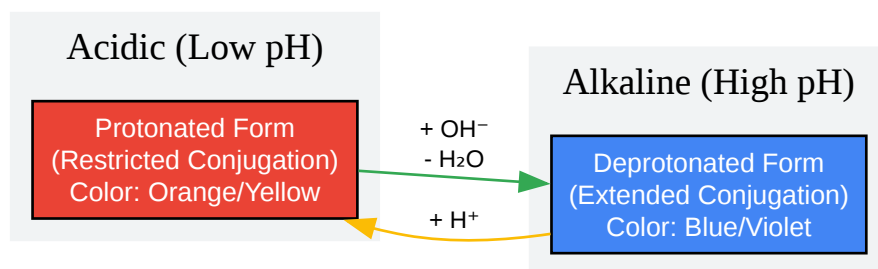
Note: The exact color and transition range can be influenced by the solvent system and the presence of other ions.

Mechanism of pH-Induced Color Change

The color of Eriochrome Cyanine R is determined by the extent of conjugation in its molecular structure, which is directly influenced by pH. The molecule possesses several ionizable groups, including carboxylic acid and phenolic hydroxyl groups. The protonation and deprotonation of these groups alter the electronic distribution within the molecule, leading to shifts in the wavelength of maximum absorbance (λ_{max}) of visible light.

At a molecular level, the color change is governed by the principles of acid-base equilibria.^[4] In acidic solutions, the functional groups are protonated, which restricts the delocalization of π -electrons across the triarylmethane backbone. As the pH increases, these groups deprotonate sequentially. This deprotonation extends the conjugated system, causing a bathochromic shift (a shift to longer wavelengths) in the light absorption spectrum, resulting in the observed color changes. The most significant transition from yellow to blue around pH 11-12 corresponds to the deprotonation of a key phenolic hydroxyl group, which dramatically alters the electronic structure of the chromophore.^{[5][6]}

The following diagram illustrates the generalized structural changes of a triarylmethane dye like Eriochrome Cyanine R with varying pH.



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Caption: Generalized pH-dependent equilibrium of Eriochrome Cyanine R.

Experimental Protocols

The following section provides detailed methodologies for the preparation and use of Eriochrome Cyanine R as a pH indicator. These protocols are designed to be self-validating, ensuring reliable and reproducible results.

Preparation of Eriochrome Cyanine R Indicator Solution (0.1% w/v)

This protocol describes the preparation of a standard 0.1% weight by volume (w/v) aqueous solution of Eriochrome Cyanine R, suitable for most acid-base titrations.

Materials:

- Eriochrome Cyanine R powder (analytical grade)
- Distilled or deionized water
- 50 mL volumetric flask
- Analytical balance
- Magnetic stirrer and stir bar (optional)

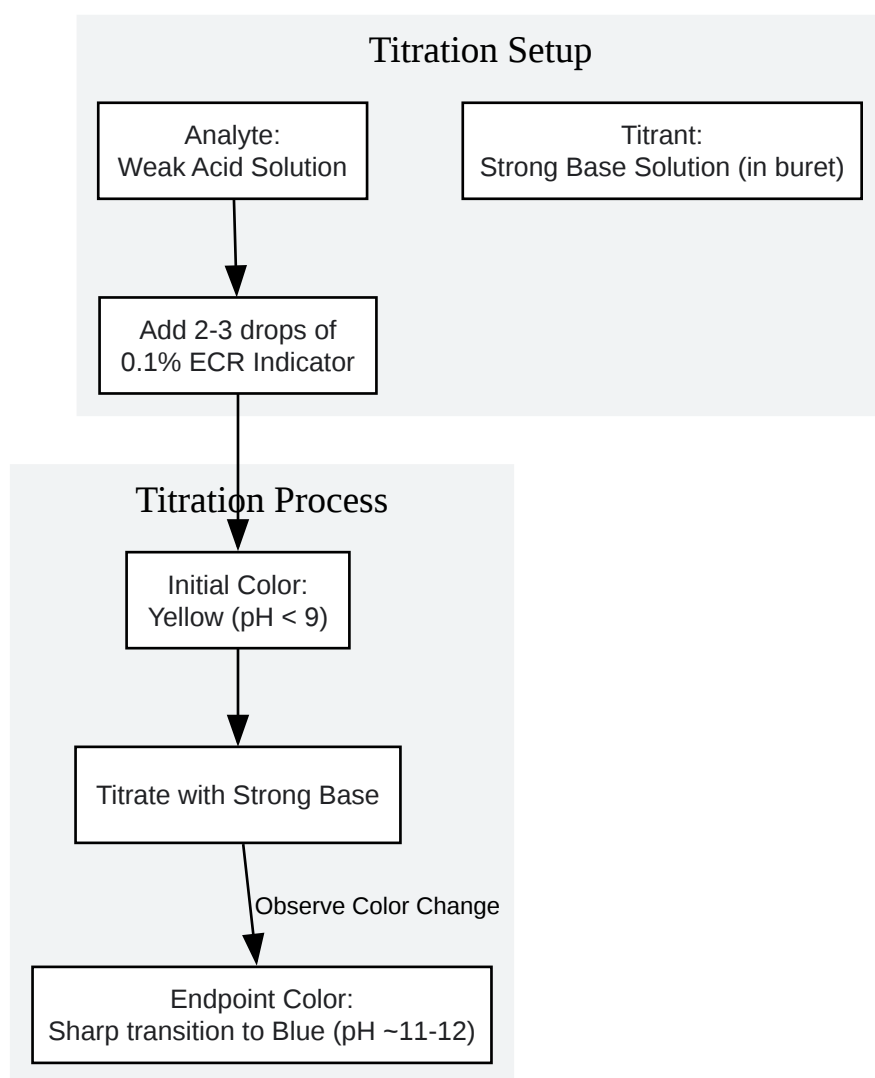
Procedure:

- **Weighing:** Accurately weigh 0.05 g of Eriochrome Cyanine R powder using an analytical balance. The precision in this step is crucial for the indicator's performance.
- **Dissolution:** Transfer the weighed powder into a clean 50 mL volumetric flask.
- **Solubilization:** Add approximately 30-40 mL of distilled or deionized water to the flask. Gently swirl the flask or use a magnetic stirrer to facilitate the dissolution of the dye. The solution should be a clear, deeply colored liquid.
- **Dilution to Volume:** Once the dye is completely dissolved, carefully add distilled or deionized water to the flask until the bottom of the meniscus reaches the calibration mark.
- **Homogenization:** Cap the flask and invert it several times to ensure the solution is homogeneous.
- **Storage:** Store the prepared indicator solution in a well-stoppered, amber glass bottle to protect it from light. The solution is stable for several weeks when stored properly at room temperature.^[2]

Protocol for Acid-Base Titration using Eriochrome Cyanine R

This protocol outlines the use of the prepared Eriochrome Cyanine R indicator solution for determining the endpoint of an acid-base titration. This example details the titration of a weak acid with a strong base.

Workflow:



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Caption: Workflow for acid-base titration using Eriochrome Cyanine R.

Procedure:

- **Preparation of Analyte:** Pipette a known volume of the weak acid solution into a clean Erlenmeyer flask.
- **Indicator Addition:** Add 2-3 drops of the 0.1% Eriochrome Cyanine R indicator solution to the analyte. The solution should turn yellow.
- **Titration:** Slowly add the strong base titrant from a buret to the Erlenmeyer flask while continuously swirling the flask to ensure thorough mixing.
- **Endpoint Detection:** Continue the titration until a single drop of the titrant causes a sharp and persistent color change from yellow to blue. This indicates that the endpoint of the titration has been reached.
- **Volume Recording:** Record the volume of the titrant used to reach the endpoint.
- **Replication:** Repeat the titration at least two more times to ensure the precision and accuracy of the results. The volumes of titrant used should be in close agreement.

Application in Complexometric Titrations

Beyond its role as a pH indicator, Eriochrome Cyanine R is a valuable complexometric indicator, particularly for the determination of metal ions such as aluminum. In this application, the color change is a result of the formation and subsequent displacement of a metal-indicator complex.

When determining aluminum, the solution is typically buffered to a pH of 6.0. At this pH, Eriochrome Cyanine R forms a red to pink colored complex with aluminum ions.^[7] The endpoint of the titration, usually with a chelating agent like EDTA, is signaled by a color change as the EDTA displaces the ECR from the aluminum, resulting in the color of the free indicator at that specific pH.

Conclusion

Eriochrome Cyanine R is a robust and versatile dye with significant utility in scientific research. Its distinct pH-dependent color changes make it a reliable indicator for acid-base titrations,

particularly in the alkaline range. Furthermore, its ability to form colored complexes with metal ions extends its applicability to complexometric analysis. The protocols and mechanistic insights provided in this guide are intended to empower researchers to effectively utilize Eriochrome Cyanine R in their laboratory workflows, ensuring accurate and reproducible results.

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